

Storage and handling recommendations for 2-Bromobenzo[B]thiophene

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Compound of Interest

Compound Name: 2-Bromobenzo[B]thiophene

Cat. No.: B1329661

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Technical Support Center: 2-Bromobenzo[b]thiophene

This guide provides detailed storage and handling recommendations for **2-Bromobenzo[b]thiophene** to ensure the safety of laboratory personnel and maintain the integrity of the compound.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **2-Bromobenzo[b]thiophene**?

A1: **2-Bromobenzo[b]thiophene** should be stored in a tightly sealed container in a dry, cool, and well-ventilated area.^{[1][2]} It is classified as a combustible solid.^[3]

Q2: What personal protective equipment (PPE) should be worn when handling **2-Bromobenzo[b]thiophene**?

A2: When handling **2-Bromobenzo[b]thiophene**, it is essential to wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.^{[4][5]}

Q3: What are the primary hazards associated with **2-Bromobenzo[b]thiophene**?

A3: **2-Bromobenzo[b]thiophene** is harmful if swallowed and can cause serious eye irritation.
[2][3] It may also be harmful if it comes into contact with skin or is inhaled.[5]

Q4: What should I do in case of accidental exposure to **2-Bromobenzo[b]thiophene**?

A4: In case of accidental exposure, follow these first-aid measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[1][6]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention.[4][7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[6][8]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[7][8]

Q5: What materials are incompatible with **2-Bromobenzo[b]thiophene**?

A5: Avoid contact with strong oxidizing agents, strong bases, and strong reducing agents.[6]

Q6: How should I handle spills of **2-Bromobenzo[b]thiophene**?

A6: In the event of a spill, ensure adequate ventilation and wear appropriate PPE.[7] Sweep up the solid material, avoiding dust formation, and collect it in a suitable, closed container for disposal.[4][7]

Q7: What is the proper disposal method for **2-Bromobenzo[b]thiophene** waste?

A7: Dispose of **2-Bromobenzo[b]thiophene** waste in accordance with local, state, and federal regulations. It should be disposed of at an approved waste disposal plant.[6][9]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₈ H ₅ BrS	[2] [3]
Molecular Weight	213.09 g/mol	[2] [3]
CAS Number	5394-13-8	[2] [3]
Appearance	White to off-white solid	[10]
Melting Point	44.5-45 °C	[2]
Boiling Point	284.7 °C at 760 mmHg	[2]
Storage Class	11 - Combustible Solids	[3]

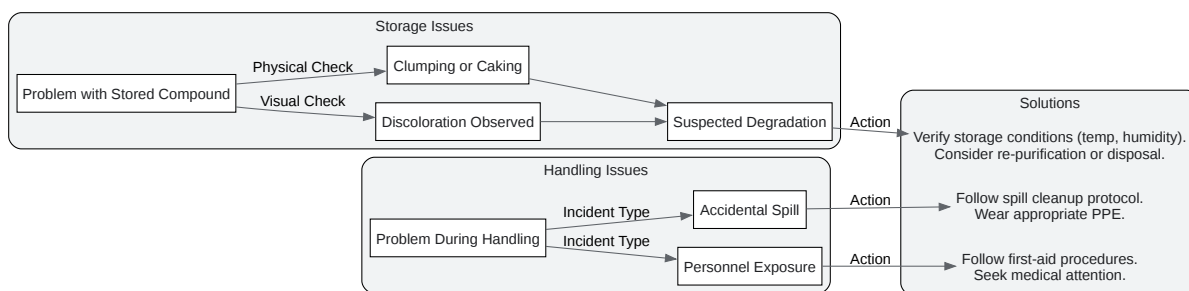
Experimental Protocols

Protocol 1: Safe Handling and Weighing of **2-Bromobenzo[b]thiophene**

- Preparation: Before handling, ensure you are in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#) Don the required PPE: chemical-resistant gloves, safety goggles, and a lab coat.
- Container Handling: Retrieve the **2-Bromobenzo[b]thiophene** container from its designated storage location. Allow the container to reach room temperature before opening to prevent moisture condensation.
- Weighing: Carefully open the container. Use a clean spatula to transfer the desired amount of the solid compound to a weighing vessel. Avoid creating dust.[\[7\]](#)
- Closure and Storage: After weighing, securely close the container and return it to the appropriate storage location.[\[1\]](#)
- Cleanup: Clean any residual solid from the weighing area and spatula. Dispose of any contaminated materials as hazardous waste. Wash hands thoroughly after handling.[\[4\]](#)

Troubleshooting Guide

Below is a troubleshooting workflow for common issues encountered during the storage and handling of **2-Bromobenzo[b]thiophene**.



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Caption: Troubleshooting workflow for storage and handling of **2-Bromobenzo[b]thiophene**.

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